

Asparenomycin A: A Technical Overview of a Carbapenem Antibiotic

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Asparenomycin A

Cat. No.: B1250097

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Data Summary

Asparenomycin A is a member of the carbapenem class of β -lactam antibiotics. Below are its key identifiers and physicochemical properties.

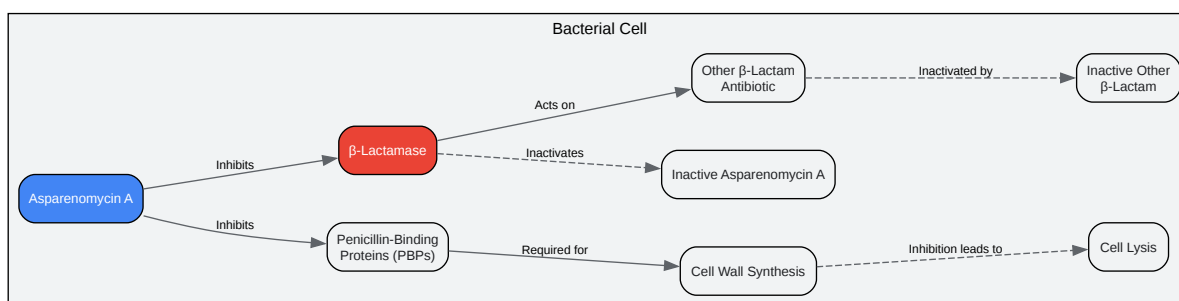
Parameter	Value	Source
CAS Number	76466-24-5	[1]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₆ S	[2]
Molecular Weight	340.35 g/mol	[1]

Mechanism of Action

As a carbapenem, **Asparenomycin A** exerts its bactericidal effects by inhibiting bacterial cell wall synthesis. The primary mechanism involves the acylation of penicillin-binding proteins (PBPs), which are essential enzymes for the biosynthesis of peptidoglycan, a critical component of the bacterial cell wall. This inhibition disrupts the integrity of the cell wall, leading to cell lysis and death.

A significant feature of **Asparenomycin A** is its activity as a β -lactamase inhibitor. β -lactamases are enzymes produced by some bacteria that inactivate β -lactam antibiotics,

conferring resistance. **Asparenomycin A** can neutralize these enzymes, thereby protecting other β -lactam antibiotics from degradation and restoring their efficacy.



[Click to download full resolution via product page](#)

Mechanism of Action of **Asparenomycin A**.

Experimental Protocols

While specific, detailed experimental protocols for **Asparenomycin A** are not readily available in the public domain, the following are standard methodologies employed for evaluating carbapenem antibiotics and can be adapted for the study of **Asparenomycin A**.

Antibacterial Susceptibility Testing

The antibacterial activity of **Asparenomycin A** can be determined using standardized methods such as broth microdilution or agar dilution to determine the Minimum Inhibitory Concentration (MIC).

1. Broth Microdilution Method

- Principle: This method involves challenging a standardized bacterial inoculum with serial dilutions of the antimicrobial agent in a liquid growth medium. The MIC is the lowest concentration of the agent that completely inhibits visible growth.

- Procedure:
 - Prepare a stock solution of **Asparenomycin A** in a suitable solvent.
 - Perform two-fold serial dilutions of the **Asparenomycin A** stock solution in a 96-well microtiter plate containing a suitable broth medium (e.g., Mueller-Hinton Broth).
 - Prepare a standardized bacterial inoculum equivalent to a 0.5 McFarland standard.
 - Inoculate each well of the microtiter plate with the bacterial suspension.
 - Include positive (no antibiotic) and negative (no bacteria) controls.
 - Incubate the plates at the appropriate temperature and duration for the test organism (typically 35-37°C for 18-24 hours).
 - Determine the MIC by visual inspection for turbidity.

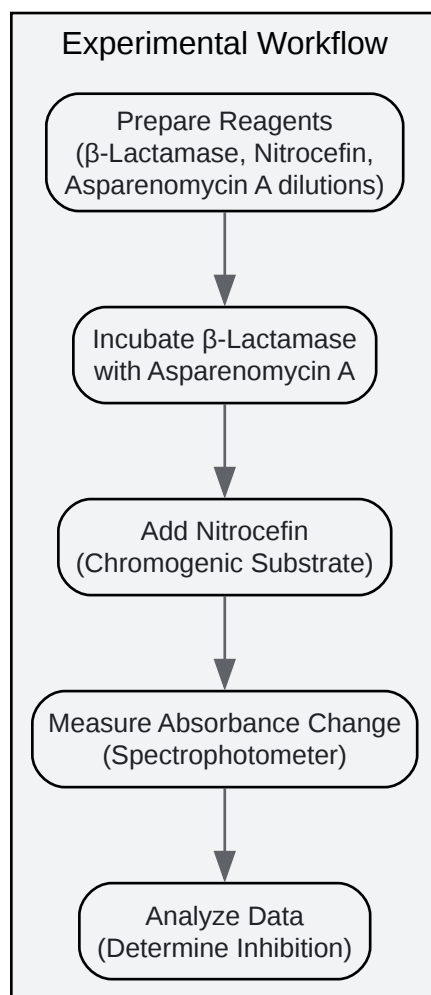
2. Agar Dilution Method

- Principle: This method involves incorporating varying concentrations of the antimicrobial agent into an agar medium, followed by the inoculation of a standardized bacterial inoculum. The MIC is the lowest concentration that inhibits visible growth on the agar surface.
- Procedure:
 - Prepare a series of agar plates (e.g., Mueller-Hinton Agar) each containing a specific concentration of **Asparenomycin A**.
 - Prepare a standardized bacterial inoculum.
 - Spot-inoculate the surface of each agar plate with the bacterial suspension.
 - Incubate the plates under appropriate conditions.
 - Determine the MIC by identifying the lowest concentration of **Asparenomycin A** that prevents bacterial growth.

β -Lactamase Inhibition Assay

The inhibitory activity of **Asparenomicin A** against β -lactamase can be assessed using a colorimetric assay with a chromogenic β -lactam substrate like nitrocefin.

- Principle: β -lactamase hydrolyzes the β -lactam ring of nitrocefin, resulting in a color change that can be measured spectrophotometrically. An inhibitor will slow down the rate of this color change.
- Procedure:
 - Prepare a solution of β -lactamase enzyme and a solution of nitrocefin in a suitable buffer.
 - In a microplate, add the β -lactamase solution to wells containing various concentrations of **Asparenomicin A** (the inhibitor).
 - Incubate the enzyme and inhibitor mixture for a defined period.
 - Initiate the reaction by adding the nitrocefin solution to each well.
 - Monitor the change in absorbance over time at the appropriate wavelength for nitrocefin hydrolysis (e.g., 490 nm).
 - The rate of reaction in the presence of the inhibitor is compared to the rate in the absence of the inhibitor to determine the inhibitory activity.



[Click to download full resolution via product page](#)

Workflow for β -Lactamase Inhibition Assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. microbenotes.com [microbenotes.com]
- 2. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Asparenomycin A: A Technical Overview of a Carbapenem Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1250097#asparenomycin-a-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com